

A Technical Guide to the Physical Properties of ¹³C₆-Salicylic Acid

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Compound of Interest

Compound Name: 2-Hydroxy(~¹³C₆)benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of ¹³C₆-Salicylic Acid, an isotopically labeled form of salicylic acid. This document is intended to serve as a valuable resource for professionals in research, scientific analysis, and drug development who utilize stable isotope-labeled compounds in their work.

Introduction

¹³C₆-Salicylic Acid is a stable isotope-labeled analog of salicylic acid, with all six carbon atoms in the benzene ring substituted with the Carbon-13 isotope. This labeling makes it an invaluable tool in a variety of research applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard for quantitative mass spectrometry assays.^[1]

Understanding its physical properties is crucial for its proper handling, storage, and application in experimental settings.

Core Physical and Chemical Properties

The physical properties of ¹³C₆-Salicylic Acid are largely comparable to its unlabeled counterpart, with the primary difference being its molecular weight due to the presence of the heavier carbon isotopes.

Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical data for both $^{13}\text{C}_6$ -Salicylic Acid and natural abundance salicylic acid for comparative purposes.

Table 1: Physical and Chemical Properties of $^{13}\text{C}_6$ -Salicylic Acid

Property	Value	Source(s)
Molecular Formula	$^{13}\text{C}_6\text{H}_6\text{O}_3$	[2][3]
Molecular Weight	144.08 g/mol	[2]
Appearance	Off-white to Pale Beige Solid	[4]
Melting Point	154-156 °C; 156-159 °C; 158-161 °C	[4]
Solubility	Soluble in DMSO and Methanol	
Purity	≥97.5% (HPLC)	
Storage Temperature	2-8°C or -20°C	[4]

Table 2: Physical and Chemical Properties of Salicylic Acid (for comparison)

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ O ₃	[5]
Molecular Weight	138.12 g/mol	[5][6]
Appearance	White crystalline powder	[7]
Melting Point	158-161 °C	[7]
Boiling Point	~211 °C (decomposes)	[7][8]
Density	1.443 g/cm ³ at 20 °C	[5][8]
pKa	2.97	[5][6]
Solubility in Water	2.48 g/L at 25 °C	[9]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, and chloroform	[5][7]

Experimental Protocols

While specific experimental records for the characterization of each batch of 13C6-Salicylic Acid are proprietary to the manufacturers, the determination of the physical properties listed above follows well-established analytical chemistry protocols.

- **Melting Point Determination:** The melting point is typically determined using a digital melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the sample melts is recorded.
- **Purity Analysis (HPLC):** High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of chemical compounds. A solution of the sample is injected into a column packed with a stationary phase. The components of the sample are separated based on their differential partitioning between the mobile and stationary phases. A detector measures the concentration of each component as it elutes from the column, allowing for the quantification of the main compound and any impurities.
- **Solubility Assessment:** A qualitative assessment of solubility is performed by adding a small amount of the solute to a given solvent and observing its dissolution. For quantitative

analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined, often using UV-Vis spectroscopy or HPLC.

- **Structural Confirmation (Mass Spectrometry and NMR):** While not a physical property in the classical sense, the structural integrity and isotopic enrichment of $^{13}\text{C}_6$ -Salicylic Acid are confirmed using mass spectrometry, which will show a mass shift of +6 compared to the unlabeled compound, and Nuclear Magnetic Resonance (NMR) spectroscopy, which provides detailed information about the carbon and proton environments within the molecule.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the quality control and characterization of an isotopically labeled analytical standard like $^{13}\text{C}_6$ -Salicylic Acid.

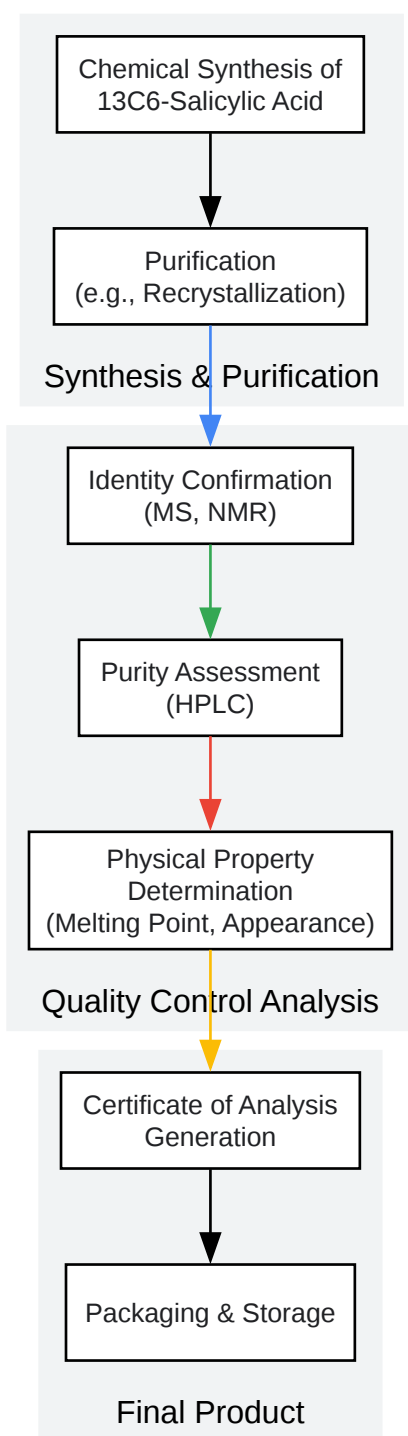


Figure 1: Analytical Workflow for 13C6-Salicylic Acid Characterization

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Analytical Workflow for 13C6-Salicylic Acid Characterization

This document provides a foundational understanding of the physical properties of $^{13}\text{C}_6$ -Salicylic Acid. For lot-specific data, researchers should always refer to the Certificate of Analysis provided by the manufacturer.

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